

# Cyclohexyl Crotonate: A Technical Safety Review for Research and Development Professionals

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## Compound of Interest

Compound Name: Cyclohexyl crotonate

Cat. No.: B1609219

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An In-depth Guide to the Safe Handling, Storage, and Emergency Procedures for **Cyclohexyl Crotonate**

This technical document provides a comprehensive overview of the safety data for **cyclohexyl crotonate**, a fragrance ingredient commonly used in fine fragrances, soaps, and detergents. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development who may work with this chemical. This guide emphasizes quantitative data, safe handling practices, and emergency response protocols.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is foundational to its safe handling. **Cyclohexyl crotonate** is a clear, colorless liquid with a distinct fruity, sweet, and floral odor.<sup>[1][2]</sup> Key quantitative physical and chemical properties are summarized in Table 1.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>2</sub>	[1][3]
Molecular Weight	168.23 g/mol	[4]
CAS Number	31416-78-1	[1][3]
Appearance	Clear Colourless Liquid	[2][3]
Boiling Point	221 - 223 °C	[1][2]
Flash Point	83 °C (182 °F) (Tag Closed Cup)	[1][2][3]
Vapor Pressure	0.097 mmHg @ 25 °C (estimated)	[2]
logP (o/w)	3.38	[3]
Purity	≥ 95%	[3][5]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **cyclohexyl crotonate** is classified as a combustible liquid. It is important to note that some suppliers do not list a GHS classification.

Classification	Code	Statement	Source(s)
Flammable Liquids	Category 4	H227: Combustible liquid	[1]

The National Fire Protection Association (NFPA) ratings for **cyclohexyl crotonate** are as follows:

- Health Hazard: 0 - Materials that, under emergency conditions, would offer no hazard beyond that of ordinary combustible materials.[1]

- Fire Hazard: 2 - Materials that must be moderately heated or exposed to relatively high ambient temperatures before ignition can occur.[1]
- Reactivity: 0 - Material that in themselves are normally stable, even under fire conditions.[1]

## Toxicological Information

Comprehensive quantitative toxicological data for **cyclohexyl crotonate**, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for oral, dermal, and inhalation routes of exposure, are not readily available in the public domain. Safety Data Sheets and chemical databases indicate that these values have not been determined.[2]

While specific studies on **cyclohexyl crotonate** are not publicly accessible, the toxicological properties of chemical substances are typically evaluated using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines are internationally recognized for assessing the potential effects of chemicals on human health and the environment.[1][3]

## General Experimental Protocols for Toxicity Testing

For the benefit of researchers, the following is a brief description of the principles behind standard toxicological studies that would be used to assess the safety of a substance like **cyclohexyl crotonate**.

- Acute Oral Toxicity (OECD Guideline 420, 423, or 425): This study provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance. A single dose of the substance is administered to a group of experimental animals (typically rats) via gavage. The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50 value is then calculated, which is the statistically estimated dose that would be fatal to 50% of the test population.
- Acute Dermal Toxicity (OECD Guideline 402): This test is designed to assess the potential for a substance to cause harm when applied to the skin. The substance is applied to a shaved area of the skin of an experimental animal (often rabbits or rats) for a 24-hour period. The animals are then observed for signs of toxicity and mortality over a 14-day period.

- **Acute Inhalation Toxicity (OECD Guideline 403):** This study evaluates the potential adverse effects of a substance that may be inhaled. The test substance is generated as a vapor, mist, or dust and administered to experimental animals (usually rats) in an inhalation chamber for a specified duration (typically 4 hours). The animals are then monitored for toxic effects and mortality.
- **Skin Irritation/Corrosion (OECD Guideline 404):** This test assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage. A small amount of the substance is applied to a patch of skin on a test animal (typically a rabbit). The area is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- **Eye Irritation/Corrosion (OECD Guideline 405):** This study is designed to determine the potential of a substance to cause damage to the eye. A small amount of the test substance is instilled into the conjunctival sac of one eye of an experimental animal (historically, the albino rabbit). The eye is then examined for effects on the cornea, iris, and conjunctiva at specific time points. In recent years, in vitro alternatives to animal testing, such as the Hen's Egg Test - Chorioallantoic Membrane (HET-CAM) and the EpiOcular™ Eye Irritation Test, have been developed and validated to reduce animal use.

## Handling, Storage, and Personal Protective Equipment (PPE)

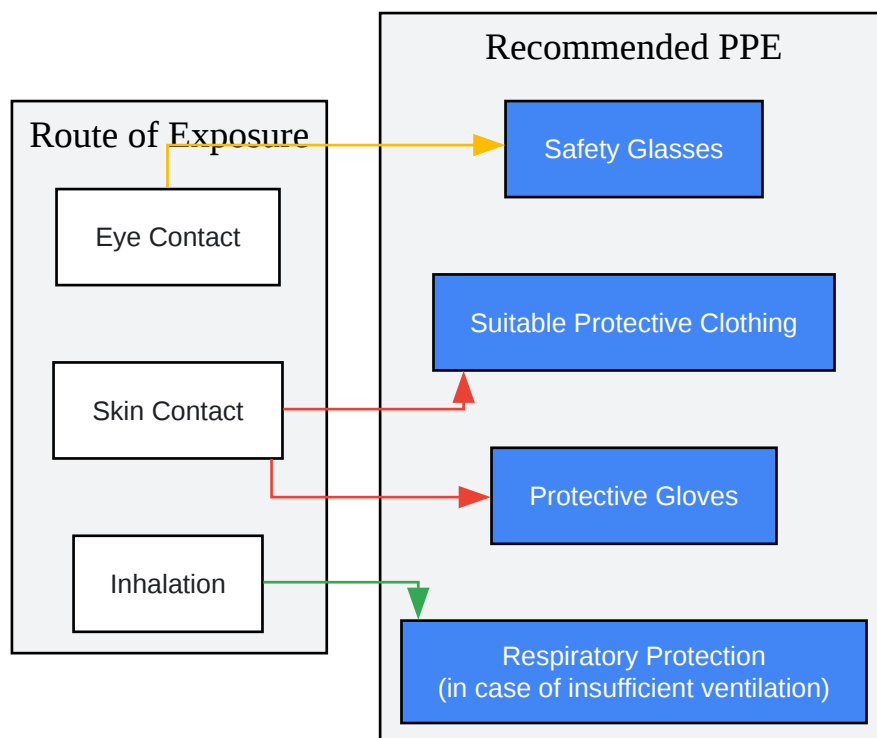
Safe handling and storage practices are crucial for preventing exposure and ensuring a safe working environment.

### Handling and Storage

- Ensure good ventilation of the work station.<sup>[1]</sup>
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.<sup>[1]</sup>
- Store in a well-ventilated place and keep cool.<sup>[1]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[1]</sup>
- Always wash hands after handling the product.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is dependent on the potential routes of exposure. The following diagram illustrates the recommended PPE for handling **cyclohexyl crotonate**.



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Personal Protective Equipment for **Cyclohexyl Crotonate**

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

## First-Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1]
- Skin Contact: Wash the skin with plenty of water.[1]
- Eye Contact: Rinse eyes with water as a precaution.[1]

- Ingestion: Call a poison center or doctor if you feel unwell.[1]

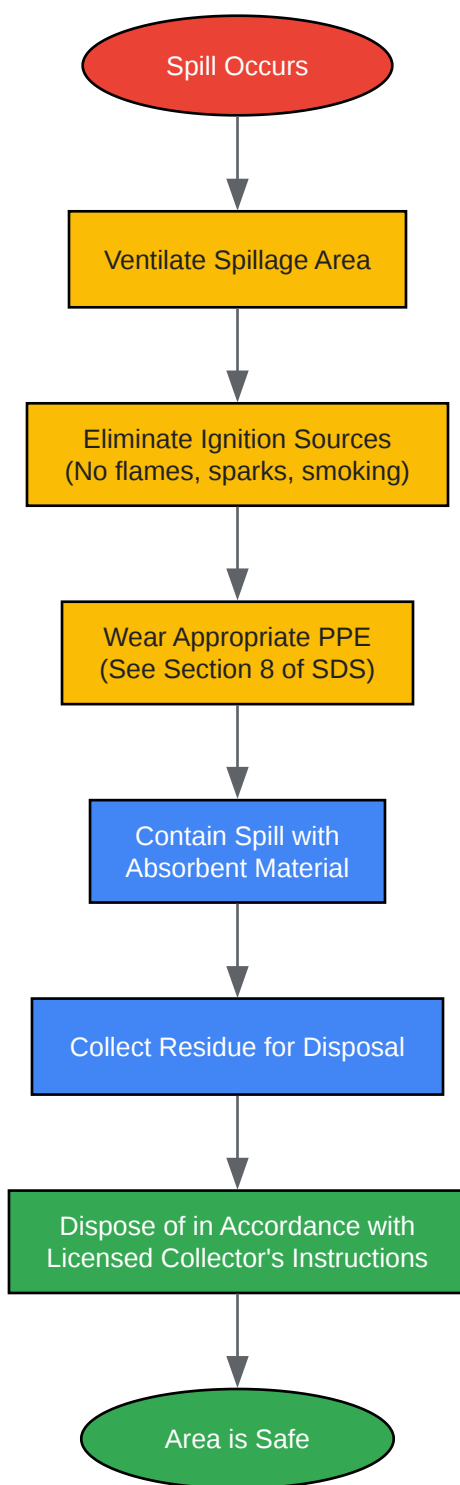
## Fire-Fighting Measures

**Cyclohexyl crotonate** is a combustible liquid.[1]

- Suitable extinguishing media: Water spray, dry powder, foam, carbon dioxide.[1]
- Protective equipment: Do not attempt to take action without suitable protective equipment. A self-contained breathing apparatus and complete protective clothing should be worn.[1]

## Accidental Release Measures

In the case of a spill, the following workflow should be followed to ensure the safety of personnel and the environment.



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#### Cyclohexyl Crotonate Spill Response Workflow

## Stability and Reactivity

- Reactivity: The product is non-reactive under normal conditions of use, storage, and transport.[1]
- Chemical stability: Stable under normal conditions.[1] It is moderately stable in alkali.[3][5]
- Conditions to avoid: Avoid contact with hot surfaces, heat, flames, and sparks. Eliminate all sources of ignition.[1]
- Hazardous decomposition products: Under normal conditions of storage and use, hazardous decomposition products should not be produced.[1]

## Ecological Information

The available information suggests that **cyclohexyl crotonate** is not considered harmful to aquatic organisms or to cause long-term adverse effects in the environment.[1] Environmental release should be avoided.[1]

This document is intended to provide a summary of the available safety information for **cyclohexyl crotonate** for a professional audience. It is not a substitute for a thorough review of the full Safety Data Sheet (SDS) provided by the supplier. Always consult the SDS before handling any chemical.

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